

# Application Note: Microstructural and Elemental Analysis of Sybraloy Dental Amalgam Using SEM-EDX

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## Compound of Interest

Compound Name:	Sybraloy
CAS No.:	66199-08-4
Cat. No.:	B1239572

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## Introduction

**Sybraloy** is a high-copper dental amalgam known for its excellent clinical performance and longevity. Its microstructure, which is largely devoid of the corrosion-prone gamma-2 ( $\gamma_2$ ) phase, is a key determinant of its mechanical properties and resistance to degradation. This application note provides a detailed protocol for the characterization of **Sybraloy's** microstructure using Scanning Electron Microscopy (SEM) coupled with Energy-Dispersive X-ray Spectroscopy (EDX). SEM provides high-resolution images of the surface topography, while EDX allows for the qualitative and quantitative determination of the elemental composition of the various phases within the amalgam. This combined analysis is crucial for understanding the material's properties and for the development of new and improved dental restorative materials.

## Experimental Protocols

## Sample Preparation

Proper sample preparation is critical for obtaining high-quality SEM images and accurate EDX data. The following protocol outlines the steps for preparing a **Sybraloy** sample for microstructural analysis:

- **Sectioning:** A sample of cured **Sybraloy** is sectioned to the desired dimensions using a low-speed diamond saw with a coolant to minimize thermal damage to the microstructure.
- **Mounting:** The sectioned sample is mounted in an epoxy or a similar cold-curing resin. This facilitates handling during subsequent preparation steps and provides edge retention.
- **Grinding:** The mounted sample is ground using a series of progressively finer silicon carbide (SiC) abrasive papers (e.g., 240, 400, 600, 800, and 1200 grit). Each grinding step should be performed with copious water as a lubricant and to remove debris. The sample should be rotated 90 degrees between each grit to ensure a flat surface.
- **Polishing:** After grinding, the sample is polished to a mirror-like finish. This is typically achieved in two stages:
  - **Rough Polishing:** Using a 6  $\mu\text{m}$  diamond paste on a polishing cloth.
  - **Fine Polishing:** Using a 1  $\mu\text{m}$  diamond paste on a separate polishing cloth. The sample should be thoroughly cleaned with a suitable solvent (e.g., ethanol or isopropanol) in an ultrasonic bath between polishing steps to remove any residual abrasive particles.
- **Etching (Optional):** To enhance the visibility of the different phases, the polished surface can be lightly etched. A common etchant for dental amalgams is a dilute solution of nitric acid or a solution of iodine and potassium iodide. The etching time should be carefully controlled to avoid over-etching, which can obscure fine details.
- **Coating:** To make the non-conductive sample surface conductive for SEM analysis, a thin layer of a conductive material, such as gold or carbon, is deposited onto the surface using a sputter coater. Carbon coating is generally preferred for EDX analysis as it does not interfere with the elemental peaks of interest in the amalgam.

## SEM-EDX Analysis

The prepared **Sybraloy** sample is now ready for analysis in the SEM.

- Imaging:
  - The sample is loaded into the SEM chamber, and a vacuum is established.
  - Backscattered Electron (BSE) imaging is the preferred mode for visualizing the different phases in the amalgam. BSE imaging provides contrast based on the average atomic number of the material; phases with higher average atomic numbers will appear brighter. This allows for clear differentiation of the various phases in **Sybraloy**.
  - Secondary Electron (SE) imaging can also be used to observe the surface topography of the sample.
  - Images are captured at various magnifications to document the overall microstructure and the morphology of individual phases.
- EDX Analysis:
  - The EDX detector is used to acquire elemental spectra from specific points of interest (spot analysis), along a line (line scan), or over a defined area (elemental mapping).
  - Spot Analysis: The electron beam is focused on a specific phase identified in the BSE image, and an EDX spectrum is acquired to determine its elemental composition. This is repeated for all visually distinct phases.
  - Elemental Mapping: This technique provides a visual representation of the distribution of different elements across the imaged area. This is useful for confirming the spatial relationship between the different phases.
  - Typical EDX acquisition parameters include an accelerating voltage of 15-20 kV and a sufficient acquisition time to obtain a good signal-to-noise ratio in the spectrum.

## Data Presentation

The quantitative elemental composition of the different phases within the **Sybraloy** microstructure, as determined by EDX analysis, is summarized in the table below. The values represent the average weight percentage (wt%) of the constituent elements in each phase.

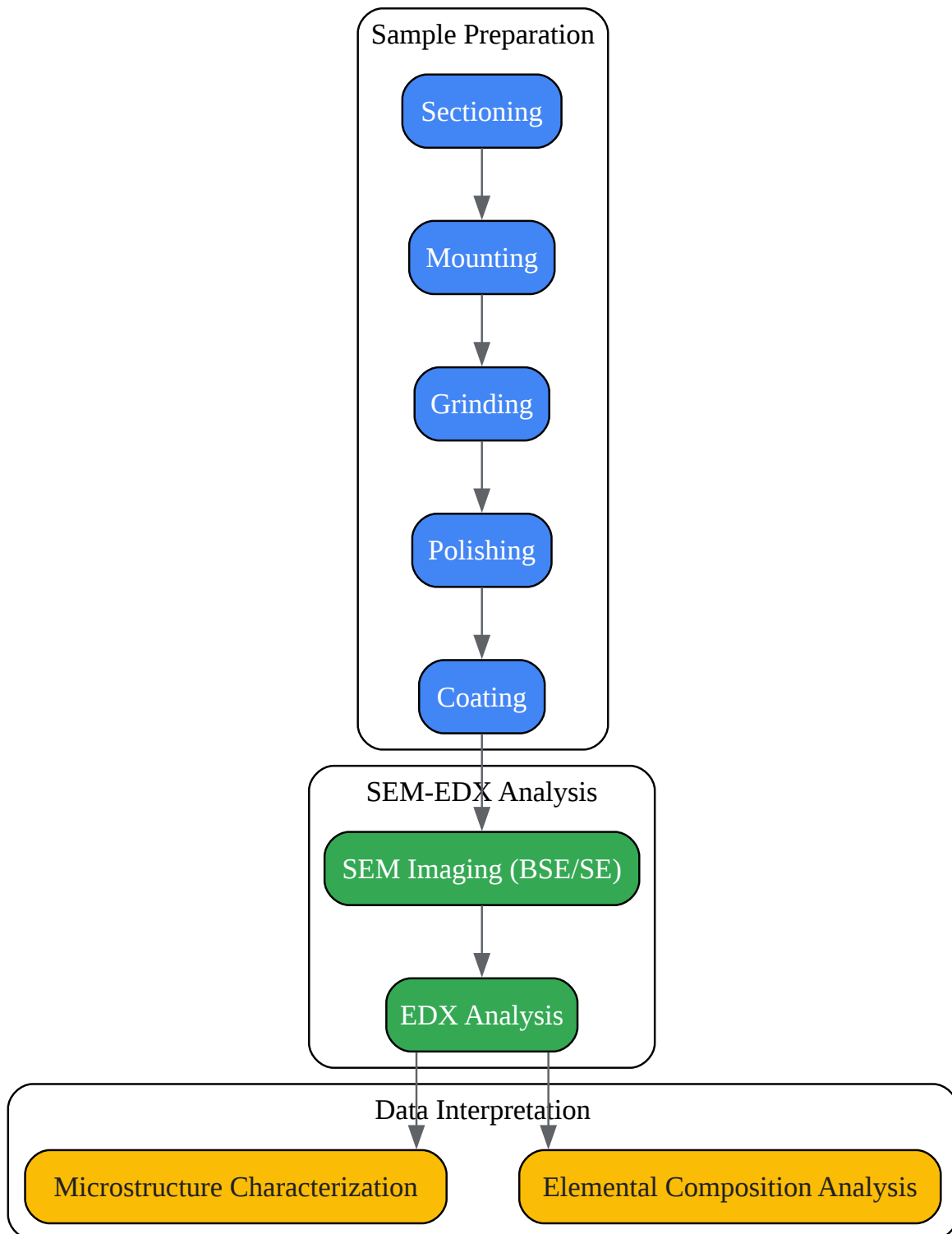
**Sybraloy** is a high-copper amalgam, which is reflected in its composition. The manufacturer states a copper content of 33% in the alloy, which is mixed with elemental mercury in a 1:1 weight ratio.[1] The primary phases observed in high-copper amalgams are the gamma ( $\gamma$ ), gamma-1 ( $\gamma_1$ ), and eta' ( $\eta'$ ) phases.[2]

Microstructural Phase	Description	Silver (Ag) (wt%)	Tin (Sn) (wt%)	Copper (Cu) (wt%)	Mercury (Hg) (wt%)
$\gamma$ (gamma)	Unreacted alloy particles ( $\text{Ag}_3\text{Sn}$ )	~73	~27	-	-
$\gamma_1$ (gamma-1)	Matrix phase ( $\text{Ag}_2\text{Hg}_3$ )	~68-70	~1-2	-	~27-29
$\eta'$ (eta')	Copper-tin phase ( $\text{Cu}_6\text{Sn}_5$ )	-	~38-40	~60-62	-

Note: The elemental compositions presented are typical values for high-copper amalgams and may vary slightly in **Sybraloy**. The presence of the eta' phase and the significant reduction or absence of the gamma-2 (Sn-Hg) phase are characteristic of high-copper amalgams and contribute to their improved corrosion resistance.

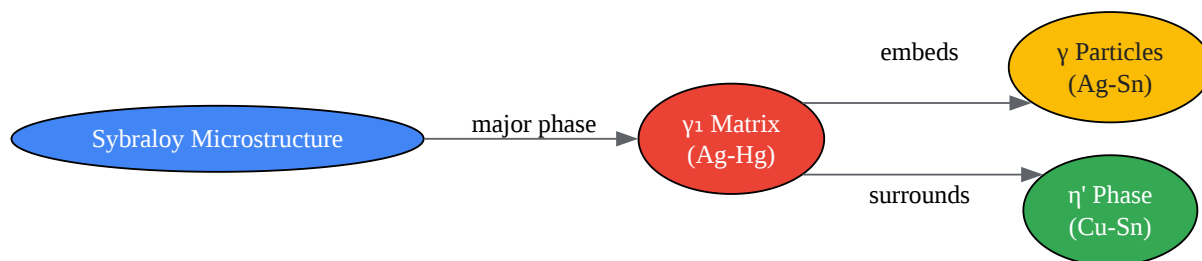
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for SEM-EDX analysis of **Sybraloy** and the logical relationship of its microstructural components.



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Experimental workflow for SEM-EDX analysis.



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Logical relationship of **Sybraloy's** phases.

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## References

- 1. Dental Metal Matrix Composites: The Effects of the Addition of Titanium Nanoparticle Particles on Dental Amalgam - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Scanning electron microscope analysis of elements in amalgam restorations to determine when a deceased person may have lived. A method based on data from Scandinavia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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